

# Structure Elucidation of 6-Bromo-4-methoxypicolinic Acid: A Multi-Technique Spectroscopic Approach

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## Compound of Interest

Compound Name: 6-Bromo-4-methoxypicolinic acid

Cat. No.: B1526016

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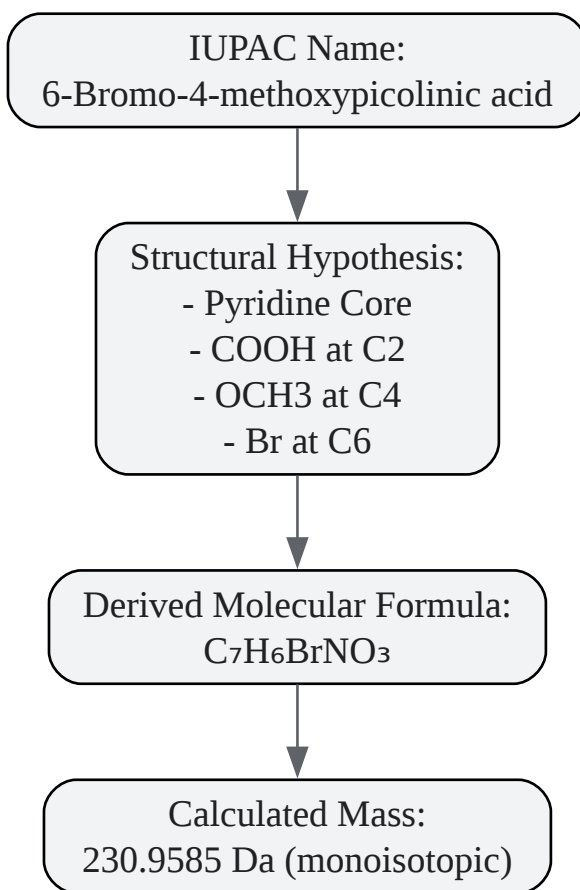
## Abstract

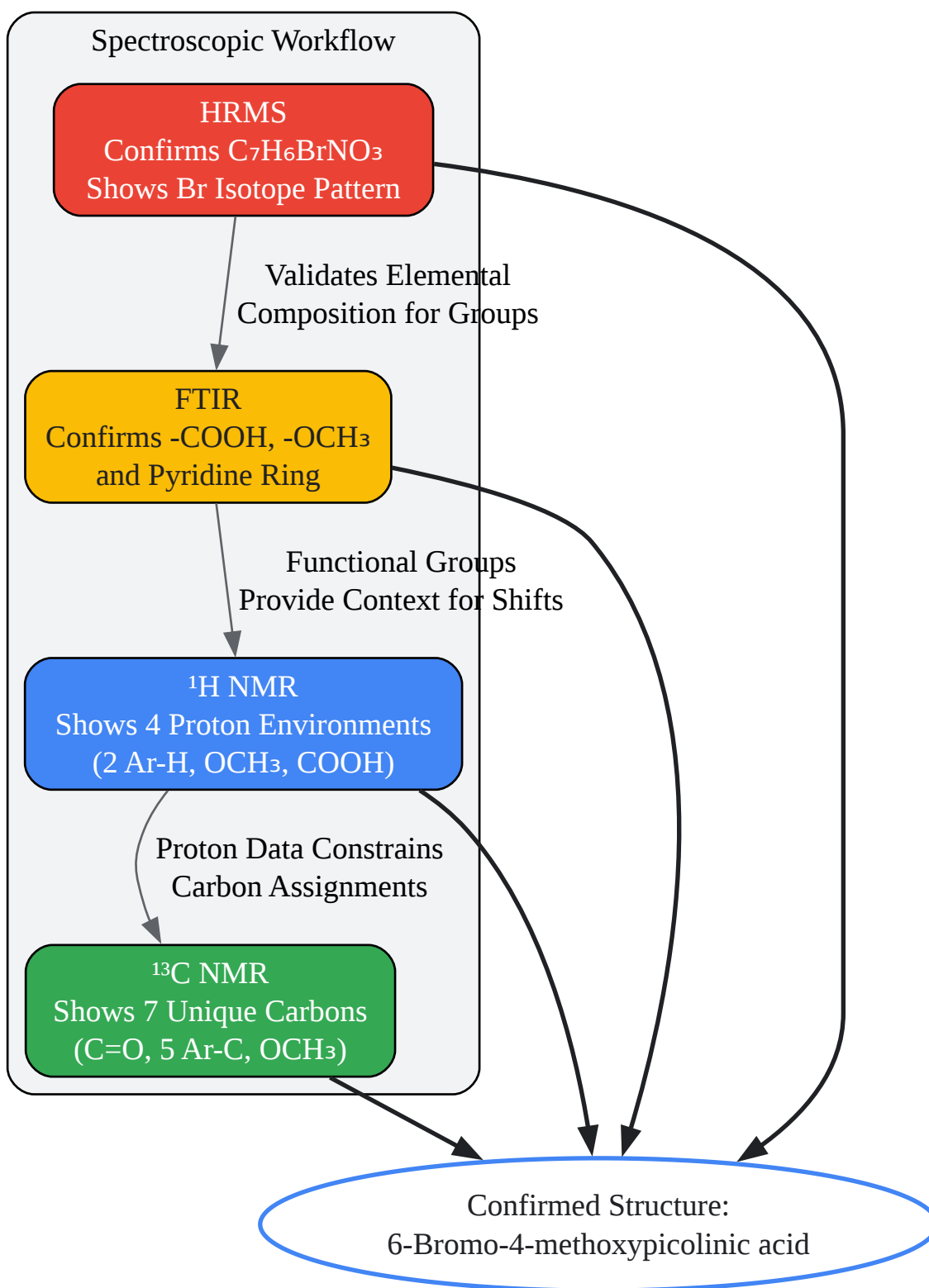
The unequivocal determination of a molecule's chemical structure is a cornerstone of chemical research and pharmaceutical development. In this guide, we detail the systematic process for the structure elucidation of **6-Bromo-4-methoxypicolinic acid**, a substituted pyridine derivative of interest in medicinal chemistry. This document moves beyond a simple recitation of data to explain the causality behind the analytical strategy, integrating data from High-Resolution Mass Spectrometry (HRMS), Fourier-Transform Infrared (FTIR) Spectroscopy, and both Proton ( $^1\text{H}$ ) and Carbon-13 ( $^{13}\text{C}$ ) Nuclear Magnetic Resonance (NMR) spectroscopy. Each step is designed as a self-validating component of a holistic analytical workflow, providing the robust, unambiguous structural confirmation required for progression in a research or development pipeline.

## Foundational Analysis: The Hypothesis from Nomenclature

Before any instrument is utilized, the compound's name, **6-Bromo-4-methoxypicolinic acid**, provides a structural hypothesis. Picolinic acid defines a pyridine ring with a carboxylic acid at the C2 position. The prefixes indicate a bromine atom at C6 and a methoxy group at C4. This leads to the proposed structure with the molecular formula  $\text{C}_7\text{H}_6\text{BrNO}_3$  and a corresponding monoisotopic mass of 230.9585 g/mol .

The core of our task is to design and execute a series of experiments that will rigorously test this hypothesis, confirming both the elemental composition and the precise arrangement and connectivity of every atom in the molecule. The selection of techniques is not arbitrary; it follows a logical progression from broad compositional data to fine-detail connectivity.[1][2][3]





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## References

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- To cite this document: BenchChem. [Structure Elucidation of 6-Bromo-4-methoxypicolinic Acid: A Multi-Technique Spectroscopic Approach]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1526016#6-bromo-4-methoxypicolinic-acid-structure-elucidation>]

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